

Molecular structure of 4,4-Difluoro-1-phenylcyclohexan-1-amine

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Compound of Interest

Compound Name: 4,4-Difluoro-1-phenylcyclohexan-1-amine

CAS No.: 1894343-04-4

Cat. No.: B3112463

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Technical Whitepaper: 4,4-Difluoro-1-phenylcyclohexan-1-amine

Molecular Probe & Bioisostere Guide

Executive Summary

4,4-Difluoro-1-phenylcyclohexan-1-amine (CAS: 1894343-04-4) represents a strategic structural modification of the 1-phenylcyclohexylamine scaffold, a pharmacophore historically associated with NMDA receptor antagonists (e.g., phencyclidine, tenocyclidine) and sigma receptor ligands.

This molecule integrates a gem-difluoro motif at the C4 position. In drug design, this modification serves three critical functions:

- **Metabolic Hardening:** It blocks Cytochrome P450-mediated oxidative metabolism at the typically labile C4 position.

- **pKa Modulation:** The electron-withdrawing nature of the fluorine atoms lowers the basicity of the distal amine via through-bond and through-space inductive effects, potentially altering membrane permeability and blood-brain barrier (BBB) penetration.
- **Conformational Locking:** The dipole associated with the CF₂ unit influences the ring puckering, reducing the entropic penalty of binding.

Structural & Electronic Profiling

Conformational Analysis

The cyclohexane ring exists in a dynamic equilibrium, but the 1,1-disubstitution (phenyl and amine) combined with the 4,4-difluoro substitution imposes specific constraints.

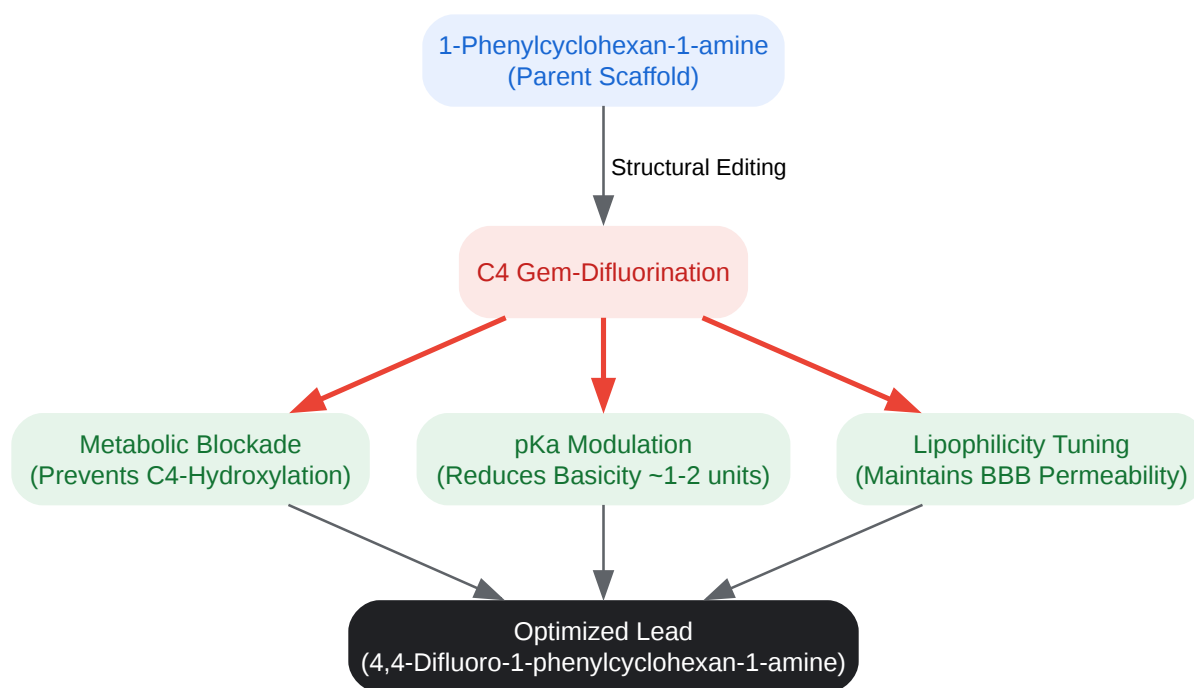
- **Steric Dominance:** The phenyl group (A-value ~3.0 kcal/mol) strongly prefers the equatorial position to minimize 1,3-diaxial interactions.
- **Dipole Effects:** The C-F bonds create a significant dipole. Unlike a hydrocarbon chain, the CF₂ group exhibits a "gauche effect" and electrostatic repulsion that can flatten the chair conformation slightly at the C4 vertex.

Physicochemical Properties

Property	Estimated Value	Mechanistic Insight
Formula	C ₁₂ H ₁₅ F ₂ N	--
MW	211.25 g/mol	Fragment-like space; suitable for CNS penetration.
ClogP	~2.8 - 3.2	The lipophilicity is modulated by the fluorine atoms. While fluorine is lipophilic, the strong polarity of the C-F bond can offset this in specific solvation shells.
pKa (Conj. Acid)	~8.5 - 9.0	Lower than the non-fluorinated parent (typically ~10.5). The distal inductive effect of the C4-fluorines reduces the electron density at the nitrogen lone pair.
TPSA	26.02 Å ²	Excellent range for BBB permeability.

Visualizing the Electronic Effect

The following diagram illustrates the impact of the gem-difluoro substitution on the scaffold's stability and electronic distribution.



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Figure 1: Mechanistic impact of C4-gem-difluorination on the pharmacological profile of the cyclohexylamine scaffold.

Synthetic Pathways[1][2][3]

To ensure high purity and structural integrity, a Grignard Addition to a Sulfinylimine is the recommended protocol. This method is superior to the traditional Strecker synthesis for this substrate because it avoids toxic cyanide handling and allows for potential stereocontrol if a chiral sulfinamide is used (Ellman's auxiliary).

Retrosynthetic Logic

- Target: **4,4-Difluoro-1-phenylcyclohexan-1-amine**.^[1]
- Disconnection: C-C bond between the quaternary carbon and the phenyl ring.
- Intermediate: N-tert-butanesulfinyl ketimine derived from 4,4-difluorocyclohexanone.
- Starting Material: 4,4-Difluorocyclohexanone (commercially available).

Detailed Experimental Protocol

Note: All reactions must be performed under an inert atmosphere (Nitrogen or Argon) using anhydrous solvents.

Step 1: Formation of the Ketimine

- Reagents: 4,4-Difluorocyclohexanone (1.0 eq), Titanium(IV) ethoxide ($\text{Ti}(\text{OEt})_4$, 2.0 eq), (R)- or (S)-2-methyl-2-propanesulfinamide (1.1 eq).
- Solvent: THF (Tetrahydrofuran).
- Procedure:
 - Charge a flame-dried round-bottom flask with 4,4-difluorocyclohexanone and THF.
 - Add $\text{Ti}(\text{OEt})_4$ followed by the sulfinamide.
 - Heat to reflux (approx. 65-70°C) for 12–18 hours. Monitor by TLC or LC-MS for the disappearance of the ketone.
 - Workup: Cool to room temperature. Pour into brine with vigorous stirring. Filter the resulting suspension through a Celite pad to remove titanium salts. Extract the filtrate with EtOAc.
 - Purification: Silica gel chromatography (Hexanes/EtOAc gradient).

Step 2: Grignard Addition (Introduction of Phenyl Group)

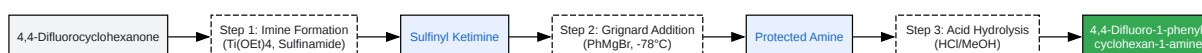
- Reagents: Phenylmagnesium bromide (PhMgBr , 3.0 M in ether, 2.0 eq).
- Solvent: CH_2Cl_2 (Dichloromethane) or Toluene (non-coordinating solvents enhance diastereoselectivity).
- Procedure:
 - Dissolve the sulfinyl ketimine (from Step 1) in anhydrous CH_2Cl_2 and cool to -78°C.
 - Add PhMgBr dropwise via syringe pump to maintain internal temperature.

- Stir at -78°C for 4 hours, then slowly warm to room temperature overnight.
- Quench: Slowly add saturated NH_4Cl solution.
- Isolation: Extract with CH_2Cl_2 , dry over Na_2SO_4 , and concentrate.

Step 3: Deprotection to Free Amine

- Reagents: 4M HCl in Dioxane.
- Solvent: Methanol (MeOH).
- Procedure:
 - Dissolve the sulfinamide intermediate in MeOH.
 - Add 4M HCl/Dioxane (excess, $\sim 4\text{-}5$ eq).
 - Stir at room temperature for 1-2 hours. A white precipitate (the amine hydrochloride salt) may form.
 - Free Basing: Concentrate the solvent. Redissolve in water and basify to $\text{pH} > 12$ using 1M NaOH. Extract with CH_2Cl_2 .^[2]
 - Final Purification: Recrystallization from Ethanol/Ether or conversion to the HCl salt for long-term storage.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthetic route utilizing Ellman's auxiliary chemistry for high-purity isolation.

Medicinal Chemistry Applications

Bioisosteric Replacement Strategy

This molecule is a direct bioisostere of 1-phenylcyclohexylamine. In the context of NMDA receptor antagonism (e.g., Phencyclidine analogs), the 4-position of the cyclohexane ring is a primary site for metabolic degradation (hydroxylation).

Why use the 4,4-Difluoro analog?

- **Metabolic Stability:** The C-F bond energy (approx. 116 kcal/mol) renders the C4 position inert to oxidative attack, significantly extending the half-life () of the compound in microsomal stability assays.
- **Reduced Lipophilicity (LogD):** While fluorine is hydrophobic, the replacement of C-H bonds with polar C-F bonds often lowers the overall LogD compared to a methyl or ethyl substitution, reducing non-specific binding in plasma proteins.

Potential Target Classes

Based on the structural homology, this core is relevant for:

- **NMDA Receptor Antagonists:** For the treatment of neuropathic pain or depression (similar to Ketamine/Esketamine).
- **Sigma-1 Receptor Ligands:** The phenyl-cyclohexyl-amine motif is a classic pharmacophore for Sigma receptors, involved in neuroprotection.
- **Dopamine Reuptake Inhibitors:** Analogs of this structure have shown affinity for the Dopamine Transporter (DAT).

References

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